

5-Fluoro-2-hydrazinylpyridine: A Technical Guide for Drug Discovery Professionals

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Compound of Interest

Compound Name: 5-Fluoro-2-hydrazinylpyridine

Cat. No.: B130646

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CAS Number: 145934-90-3

This technical guide provides a comprehensive overview of **5-Fluoro-2-hydrazinylpyridine**, a key building block in medicinal chemistry. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, synthesis, and applications, with a focus on its role in the development of novel therapeutics.

Core Chemical Information

5-Fluoro-2-hydrazinylpyridine is a fluorinated pyridine derivative with a reactive hydrazinyl group, making it a valuable intermediate in the synthesis of a variety of heterocyclic compounds.^[1] Its unique electronic properties, conferred by the fluorine atom, can enhance the metabolic stability and binding affinity of target molecules.^[2]

Physical and Chemical Properties

The key physical and chemical properties of **5-Fluoro-2-hydrazinylpyridine** are summarized in the table below.

Property	Value	Source
CAS Number	145934-90-3	[3][4]
Molecular Formula	C ₅ H ₆ FN ₃	[3][4]
Molecular Weight	127.12 g/mol	[3][4]
Appearance	White to light yellow crystalline powder	[1]
Melting Point	145-149 °C	[1]
IUPAC Name	(5-fluoropyridin-2-yl)hydrazine	[3][4]
Synonyms	5-fluoro-2-hydrazinopyridine, (5-Fluoro-2-pyridyl)hydrazine	[5][6][7]
Solubility	Soluble in common organic solvents like ethanol and dichloromethane; limited solubility in water.	[1]

Safety and Handling

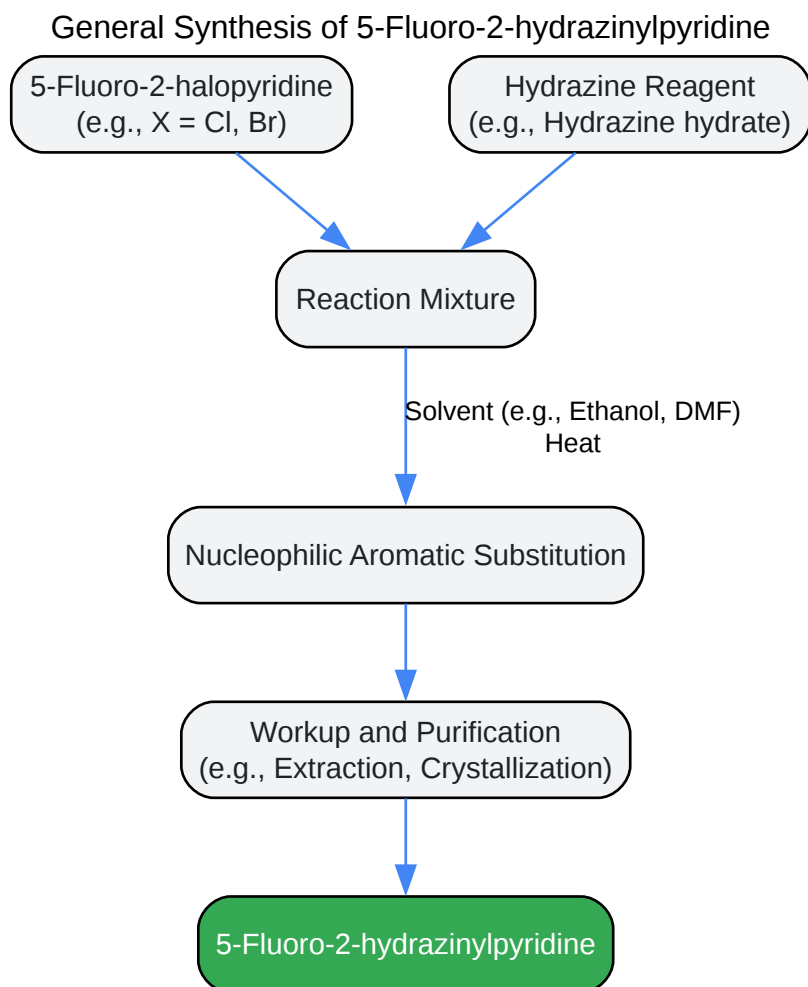
5-Fluoro-2-hydrazinylpyridine is classified as harmful if swallowed, in contact with skin, or if inhaled. It is also known to cause skin and serious eye irritation.[3] Appropriate personal protective equipment, including gloves, lab coat, and safety goggles, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.[8]

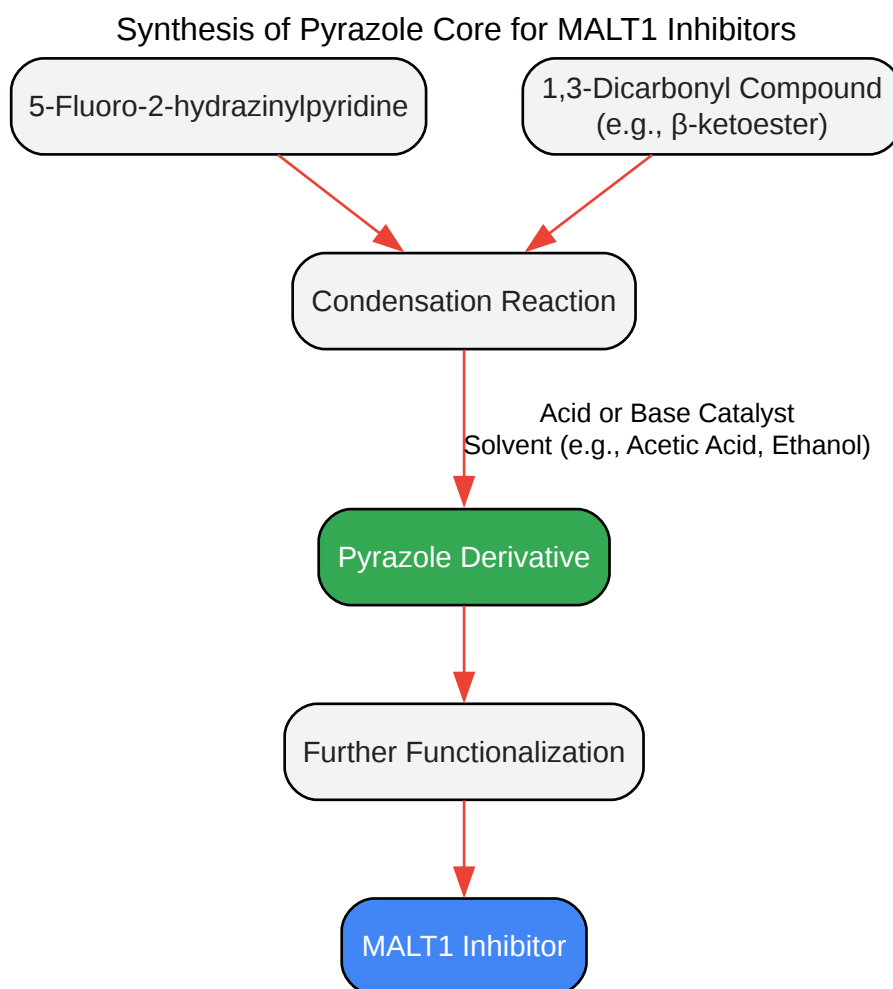
GHS Hazard Statements: H302, H312, H315, H319, H332, H335, H351.[5]

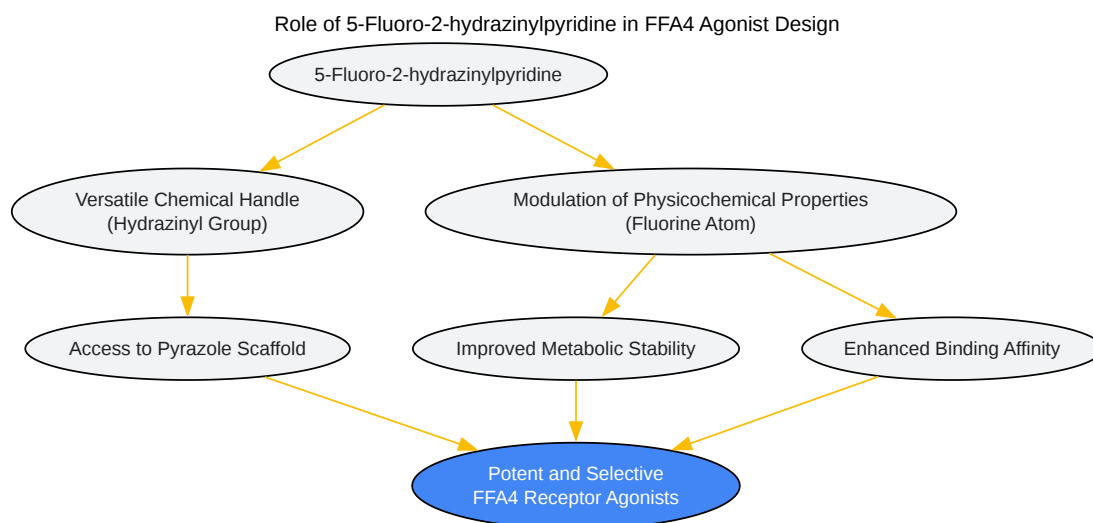
Synthesis of 5-Fluoro-2-hydrazinylpyridine

The primary synthetic route to **5-Fluoro-2-hydrazinylpyridine** involves the nucleophilic substitution of a halogen atom on a pyridine ring with a hydrazine source.

General Synthesis Workflow







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